

comparing the odor thresholds of gamma-octalactone enantiomers

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Compound of Interest

Compound Name: *gamma-Octalactone*

Cat. No.: *B087194*

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A comprehensive comparison of the odor thresholds of the enantiomers of **gamma-octalactone**, (R)-(-)-**gamma-octalactone** and (S)-(+)-**gamma-octalactone**, reveals significant differences in their sensory perception. This guide provides quantitative data, experimental methodologies, and a visualization of the relevant biological pathway for researchers, scientists, and professionals in drug development.

Odor Threshold Comparison

The sensory perception of the two enantiomers of **gamma-octalactone** differs significantly, with the (S)-(+)-enantiomer possessing a lower odor threshold, indicating it is more potent than the (R)-(-)-enantiomer. The odor threshold values for each enantiomer, as determined in a dry red wine medium, are presented in the table below.

Enantiomer	Odor Threshold (µg/L)
(R)-(-)-gamma-octalactone	238[1]
(S)-(+)-gamma-octalactone	135[1]

Experimental Protocols

The determination of the odor thresholds for the **gamma-octalactone** enantiomers was conducted using a standardized sensory analysis methodology.

Methodology: ASTM method E 679[1][2]

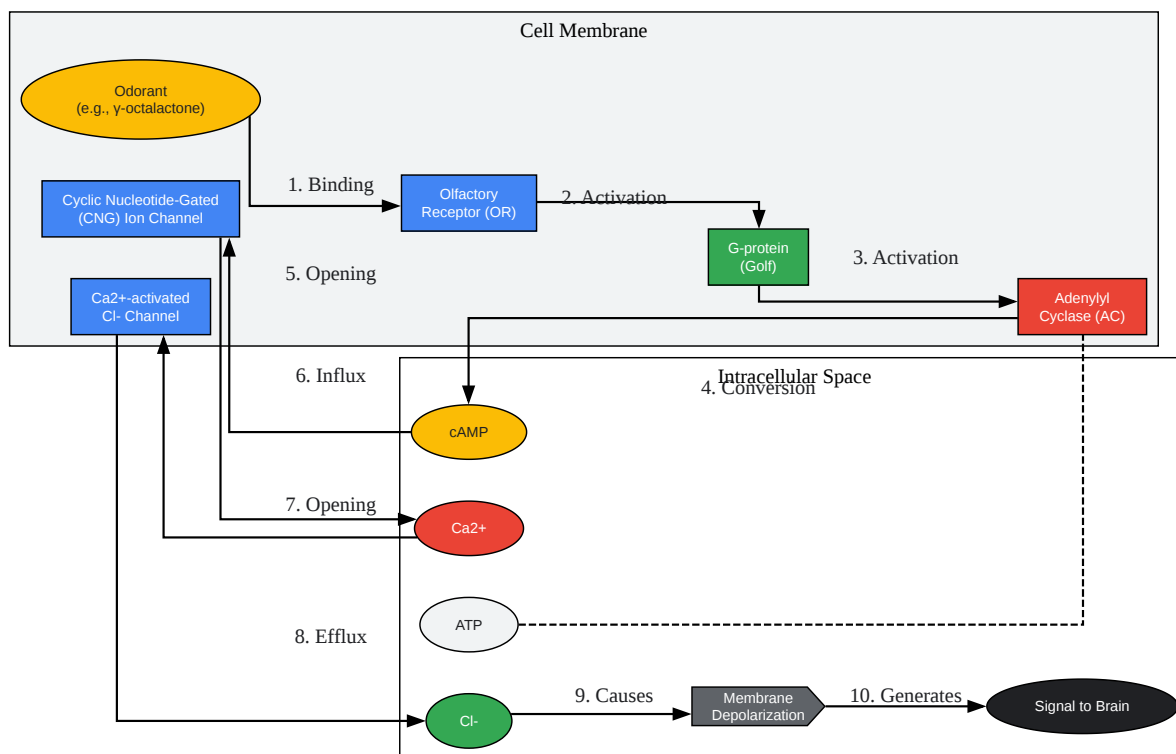
This standard practice outlines the determination of odor and taste thresholds by a forced-choice ascending concentration series method of limits.[3][4][5]

Experimental Details:

- Sensory Panel: The evaluation was performed by a panel of 25 members.[1][2]
- Medium: The odor thresholds were determined in a "bag in a box" dry red wine.[1][2]
- Procedure: In this method, panelists are presented with a series of samples in increasing concentrations. At each concentration level, they are given three samples, two of which are blanks (the medium only) and one contains the odorant. The panelist's task is to identify the sample that is different. The threshold is determined as the concentration at which the substance can be reliably detected.

Olfactory Signaling Pathway

The perception of odorants like the **gamma-octalactone** enantiomers is initiated by the interaction of these molecules with olfactory receptors in the nasal cavity. This interaction triggers a cascade of intracellular events, leading to the transmission of a signal to the brain, which is then interpreted as a specific scent. The diagram below illustrates the key steps in this signaling pathway.



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